

2,5-Dichloro-3-nitropyridine safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Dichloro-3-nitropyridine

Cat. No.: B1336234

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Application Notes and Protocols for 2,5-Dichloro-3-nitropyridine

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety data, handling precautions, and application protocols for **2,5-dichloro-3-nitropyridine**, a key intermediate in the pharmaceutical and agrochemical industries.

Section 1: Safety Data Sheet (SDS) Summary

The following tables summarize the key safety and property data for **2,5-dichloro-3-nitropyridine**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	21427-62-3	[1]
Molecular Formula	C ₅ H ₂ Cl ₂ N ₂ O ₂	[1] [2]
Molecular Weight	192.99 g/mol	[1] [2]
Appearance	Light yellow crystalline powder/solid	[3]
Melting Point	41-45 °C	[1] [3]
Purity	≥97% or ≥98.0%	[1] [3]
InChI	1S/C5H2Cl2N2O2/c6-3-1-4(9(10)11)5(7)8-2-3/h1-2H	[1]
SMILES	[O-]--INVALID-LINK--c1cc(Cl)cnc1Cl	[1]

Table 2: Hazard Identification and Classification

Hazard Information	Description	Reference
GHS Pictograms	[1][2]	
Signal Word	Danger	[1][2]
Hazard Statements	H301: Toxic if swallowed. H315: Causes skin irritation. H318: Causes serious eye damage. H335: May cause respiratory irritation.	[1][2]
Precautionary Statements	P261, P264, P270, P271, P280, P301+P310, P302+P352, P304+P340, P305+P351+P338, P403+P233, P405, P501	[2][4][5][6]
Hazard Classifications	Acute Toxicity, Oral (Category 3) Skin Irritation (Category 2) Serious Eye Damage (Category 1) Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation) (Category 3)	[1][2]
Incompatible Materials	Oxidizing agents, Strong bases	[6][7]

Section 2: Handling and Storage Precautions

Strict adherence to safety protocols is essential when handling **2,5-dichloro-3-nitropyridine**.

2.1 Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[4][5]
- Skin Protection: Wear impervious, flame-resistant protective clothing and gloves.[4][5]

- Respiratory Protection: Use a full-face respirator if exposure limits are exceeded or if irritation is experienced.[4] A NIOSH or European Standard EN 149 approved respirator is necessary when handling the powder.[6]

2.2 Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [5][7]
- Facilities must be equipped with an eyewash station and a safety shower in close proximity to the workstation.[5][6]

2.3 Handling Procedures

- Avoid all direct contact with the substance. Do not get in eyes, on skin, or on clothing.[5][7]
- Avoid breathing dust.[5]
- Do not eat, drink, or smoke in the work area.[4][6]
- Wash hands thoroughly after handling.[4][5]

2.4 Storage

- Store in a cool, dry, and well-ventilated area.[6]
- Keep the container tightly closed and securely sealed.[4][6]
- Store locked up.[4][5]
- Keep away from incompatible materials such as oxidizing agents and strong bases.[6][7]

Section 3: Emergency and First Aid Protocols

Table 3: First Aid Measures

Exposure Route	First Aid Protocol	Reference
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. Rinse mouth. Do NOT induce vomiting.	[2][4][7]
Skin Contact	IF ON SKIN: Immediately take off all contaminated clothing. Wash with plenty of soap and water for at least 15 minutes. If skin irritation or rash occurs, get medical advice/attention.	[4][5][7]
Inhalation	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.	[4][5][7]
Eye Contact	IF IN EYES: Rinse cautiously and immediately with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get immediate medical attention.	[2][4][5]

Accidental Release Measures:

- Shut off all possible sources of ignition.[6]
- Evacuate personnel to a safe area and move upwind.[6]
- Wear appropriate PPE, including a self-contained breathing apparatus (SCBA) if necessary.
[6]
- Avoid dust formation.[7]

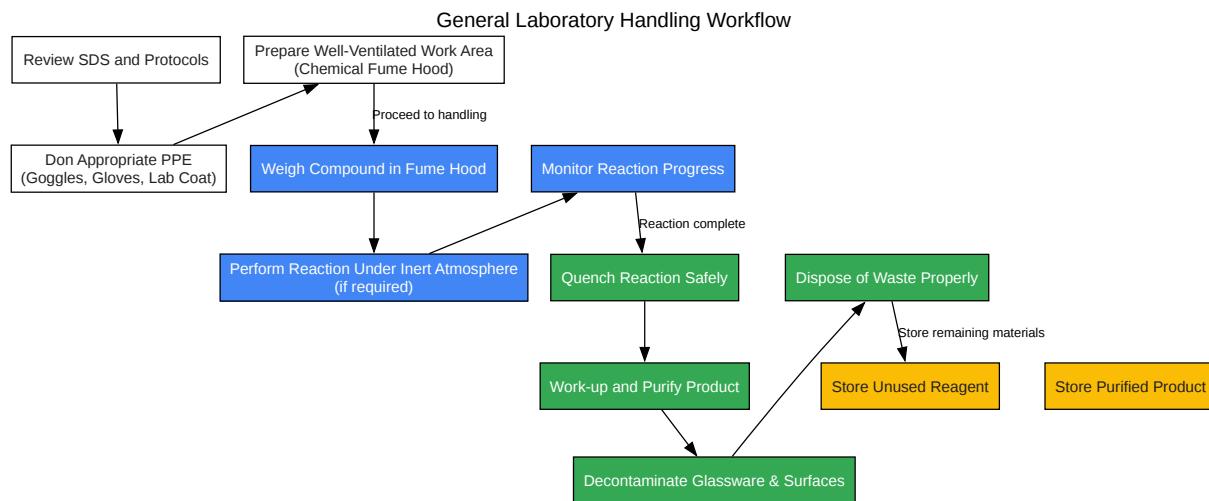
- Prevent spillage from entering drains or watercourses.[5][6]
- Sweep up the material and place it into a suitable, labeled container for disposal.[5][7]

Section 4: Applications and Experimental Protocols

2,5-Dichloro-3-nitropyridine is a versatile intermediate primarily used in the synthesis of pharmaceuticals, agrochemicals, and dyes.[8][9] Its reactivity is centered around the chloro and nitro functional groups on the pyridine ring, making it suitable for nucleophilic substitutions and coupling reactions.[8]

4.1 General Experimental Workflow for Handling and Use

The following diagram outlines a standard workflow for safely handling **2,5-dichloro-3-nitropyridine** in a laboratory setting.



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Caption: A standard workflow for the safe laboratory handling of **2,5-dichloro-3-nitropyridine**.

4.2 Protocol: Synthesis via Nitration of 2,5-Dichloropyridine

The primary route for synthesizing **2,5-dichloro-3-nitropyridine** involves the nitration of 2,5-dichloropyridine.^[3] This reaction requires careful control of conditions to ensure safety and yield.

Materials:

- 2,5-Dichloropyridine
- Concentrated Sulfuric Acid (H₂SO₄)

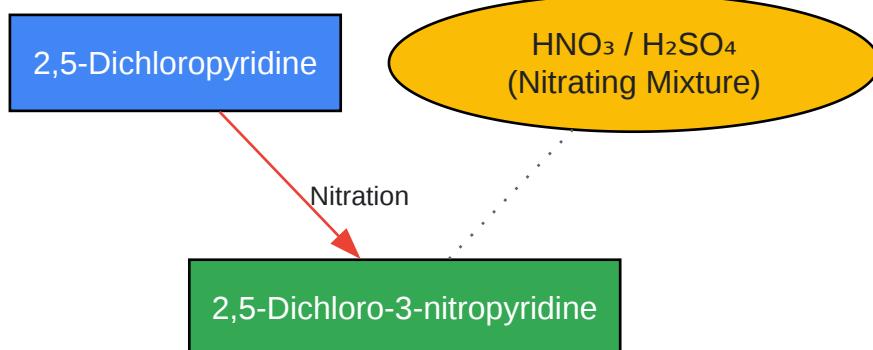
- Nitrating agent (e.g., Potassium Nitrate or Nitric Acid)
- Ice
- Reaction flask with stirrer, thermometer, and addition funnel
- Appropriate cooling bath

Procedure:

- In a fume hood, cool concentrated sulfuric acid in the reaction flask using an ice bath.
- Slowly add 2,5-dichloropyridine to the cooled sulfuric acid with continuous stirring.
- Once the 2,5-dichloropyridine is fully dissolved and the temperature is stable, slowly add the nitrating agent portion-wise, ensuring the temperature does not rise significantly.
- After the addition is complete, allow the reaction to proceed at a controlled temperature, monitoring for completion.
- Once the reaction is complete, carefully pour the reaction mixture over crushed ice with stirring to precipitate the product.
- Filter the resulting solid, wash with cold water until the filtrate is neutral, and dry the product.
- Recrystallization from a suitable solvent (e.g., ethanol/water) may be performed for further purification.

The following diagram illustrates the synthesis pathway.

Synthesis of 2,5-Dichloro-3-nitropyridine



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Caption: Reaction scheme for the synthesis of **2,5-dichloro-3-nitropyridine**.

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- To cite this document: BenchChem. [2,5-Dichloro-3-nitropyridine safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1336234#2-5-dichloro-3-nitropyridine-safety-data-sheet-and-handling-precautions>]

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